

BPR1J-340 stability in long-term storage

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Compound of Interest

Compound Name: BPR1J-340

Cat. No.: B612019

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Technical Support Center: BPR1J-340

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term storage and stability of **BPR1J-340**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **BPR1J-340**?

For long-term storage, solid **BPR1J-340** should be kept in a dry, dark environment at -20°C. Under these conditions, the compound is expected to be stable for months to years. For short-term storage (days to weeks), it can be stored at 0-4°C.

Q2: How should I store **BPR1J-340** stock solutions?

BPR1J-340 is soluble in DMSO. Stock solutions prepared in DMSO should be stored at -20°C for long-term storage (months) and can be kept at 0-4°C for short-term use (days to weeks). To minimize degradation from freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.

Q3: What is the shelf life of **BPR1J-340**?

When stored properly under the recommended conditions, **BPR1J-340** has a shelf life of over two years^[1].

Q4: Is **BPR1J-340** soluble in aqueous solutions?

No, **BPR1J-340** is not soluble in water. It is soluble in DMSO[1]. For in vivo animal experiments, a formulation of PEG400/water (80/20, v/v) has been used[2].

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation observed in stock solution upon thawing	The compound may have come out of solution during freezing.	Gently warm the vial to 37°C and vortex or sonicate to redissolve the compound completely before use. Ensure the solution is clear before making dilutions.
Inconsistent or lower than expected activity in cellular assays	1. Improper storage leading to degradation. 2. Multiple freeze-thaw cycles of the stock solution. 3. Inaccurate initial concentration of the stock solution.	1. Verify that the compound has been stored according to the recommendations (solid at -20°C, DMSO stock at -20°C). 2. Use freshly prepared stock solutions or aliquots that have undergone minimal freeze-thaw cycles. 3. Confirm the concentration of the stock solution using a spectrophotometer or an appropriate analytical method.
Variability in experimental results between different batches of the compound	Potential batch-to-batch variation in purity or stability.	Qualify each new batch of BPR1J-340 upon receipt. Perform a simple activity assay to compare its potency against a previously validated batch.

Stability Data

While specific quantitative long-term stability data for **BPR1J-340** is not publicly available, the following table summarizes the recommended storage conditions to ensure its stability.

Adherence to these guidelines is critical for maintaining the integrity and activity of the compound.

Form	Storage Temperature	Duration	Special Conditions
Solid	-20°C	Long-term (months to years)	Dry, dark
Solid	0 - 4°C	Short-term (days to weeks)	Dry, dark
DMSO Stock Solution	-20°C	Long-term (months)	Aliquot to avoid freeze-thaw cycles
DMSO Stock Solution	0 - 4°C	Short-term (days to weeks)	

Experimental Protocols

Protocol 1: Preparation of **BPR1J-340** Stock Solution

This protocol outlines the procedure for preparing a 10 mM stock solution of **BPR1J-340** in DMSO.

Materials:

- **BPR1J-340** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer

Procedure:

- Allow the vial of solid **BPR1J-340** to equilibrate to room temperature before opening to prevent condensation.
- Weigh the desired amount of **BPR1J-340** using a calibrated analytical balance. The molecular weight of **BPR1J-340** is 550.65 g/mol .
- Calculate the volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (L)} = (\text{Mass (g)} / 550.65 \text{ g/mol}) / 0.010 \text{ mol/L}$
- Add the calculated volume of anhydrous DMSO to the vial containing the solid **BPR1J-340**.
- Vortex the solution until the compound is completely dissolved. Gentle warming to 37°C may aid in dissolution.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Label the aliquots clearly with the compound name, concentration, and date of preparation.
- Store the aliquots at -20°C for long-term storage.

Protocol 2: General Stability Assessment by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general framework for assessing the stability of **BPR1J-340** over time. A stability-indicating method should be developed and validated for specific applications.

Objective: To quantify the remaining percentage of intact **BPR1J-340** and detect the formation of degradation products under specific storage conditions.

Materials and Equipment:

- **BPR1J-340** stock solution
- HPLC-grade solvents (e.g., acetonitrile, methanol, water)
- HPLC-grade buffers and additives (e.g., formic acid, ammonium acetate)

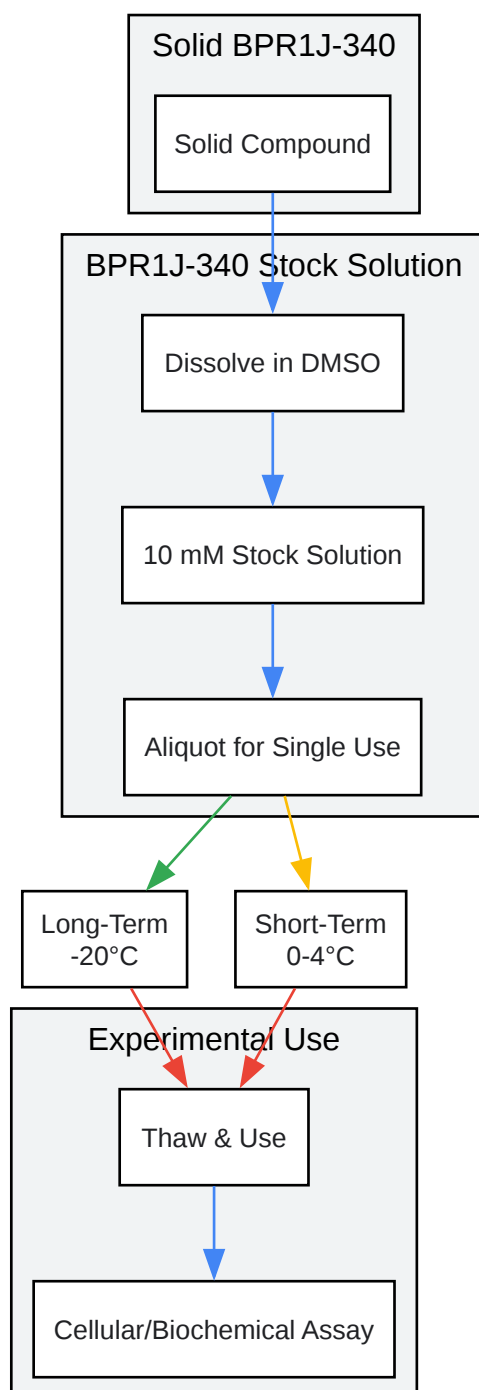
- HPLC system with a UV detector
- Appropriate HPLC column (e.g., C18)
- Incubators or environmental chambers set to desired storage temperatures

Procedure:

- Method Development (Initial Step):
 - Develop a reversed-phase HPLC method capable of separating **BPR1J-340** from potential degradation products. This typically involves screening different mobile phase compositions (e.g., gradients of acetonitrile/water with 0.1% formic acid) and columns.
 - The method should be specific for the parent compound. Forced degradation studies (e.g., exposure to acid, base, oxidation, heat, and light) can be performed to generate degradation products and ensure the method can separate them from the intact drug.
- Time-Zero Analysis:
 - Immediately after preparing the **BPR1J-340** solution, perform an HPLC analysis to determine the initial peak area and purity. This serves as the baseline (T=0) measurement.
- Sample Storage:
 - Store aliquots of the **BPR1J-340** solution under the desired long-term storage conditions (e.g., -20°C, 4°C, room temperature).
- Time-Point Analysis:
 - At predetermined time points (e.g., 1, 3, 6, 12, and 24 months), remove an aliquot from storage.
 - Allow the sample to thaw and reach room temperature.
 - Analyze the sample by HPLC using the developed stability-indicating method.
- Data Analysis:

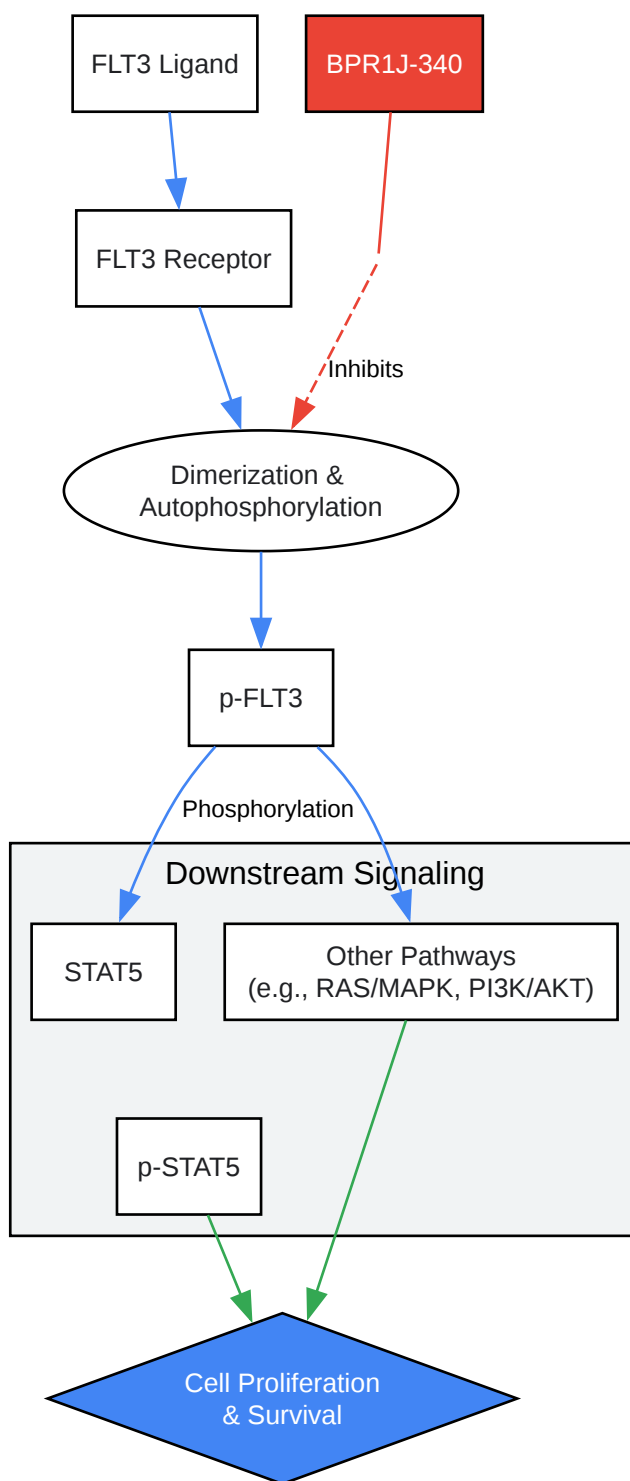
- Calculate the percentage of **BPR1J-340** remaining at each time point relative to the T=0 measurement.
- Monitor for the appearance of new peaks, which may indicate degradation products.
- Plot the percentage of **BPR1J-340** remaining versus time to assess the degradation kinetics.

Visualizations



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Caption: Workflow for handling and storing **BPR1J-340**.



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Caption: Inhibition of the FLT3 signaling pathway by **BPR1J-340**.

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References

- 1. Developments and challenges of FLT3 inhibitors in acute myeloid leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Mechanisms of resistance to FLT3 inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
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